

Proper Disposal Procedures for Ethanol, 2,2'-(octylimino)bis-

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Compound of Interest

Compound Name: Ethanol, 2,2'-(octylimino)bis-

Cat. No.: B098783

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For Research, Scientific, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Ethanol, 2,2'-(octylimino)bis-** (CAS No. 15520-05-5), a compound used as a surfactant, corrosion inhibitor, and chemical intermediate.^[1] Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

Immediate Safety and Handling Precautions

Before handling **Ethanol, 2,2'-(octylimino)bis-**, it is crucial to be aware of its hazard profile. This substance is harmful if swallowed and can cause severe skin burns and eye damage.^[2] Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood, and wear appropriate personal protective equipment (PPE).^{[3][4]}

Personal Protective Equipment (PPE):

- **Gloves:** Chemical-impermeable gloves are required.^[3]
- **Eye Protection:** Safety glasses or goggles are mandatory to prevent eye contact.^[4]
- **Clothing:** A lab coat or other protective clothing should be worn.^[4]

In the event of a spill, immediately evacuate personnel to a safe area, remove all sources of ignition, and prevent the chemical from entering drains.^[3] Use spark-proof tools and explosion-proof equipment for cleanup.^[3]

Step-by-Step Disposal Protocol

1. Waste Identification and Segregation:

- Properly label all waste containers with the full chemical name: "**Ethanol, 2,2'-(octylimino)bis-**" and the associated hazards.
- Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management guidelines.

2. Spill Management and Cleanup:

- For small spills, collect the material using absorbent pads or other suitable containment materials.
- For larger spills, contain the spill to prevent further spread.^[3]
- All materials used for cleanup (e.g., absorbent pads, contaminated gloves) must be disposed of as hazardous waste.

3. In-Laboratory Waste Collection and Storage:

- Collect waste **Ethanol, 2,2'-(octylimino)bis-** in a suitable, closed, and properly labeled container.^[3]
- Store the waste container in a designated, well-ventilated, and secure area away from incompatible materials.

4. Final Disposal:

- Prohibited Disposal: Under no circumstances should **Ethanol, 2,2'-(octylimino)bis-** be disposed of down the drain or in regular trash.^{[3][5]} Discharge into the environment must be avoided.^[3]
- Licensed Chemical Destruction: The recommended method of disposal is through a licensed chemical destruction plant.^[3]

- Controlled Incineration: An alternative is controlled incineration with flue gas scrubbing to neutralize harmful combustion byproducts.[3]
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.

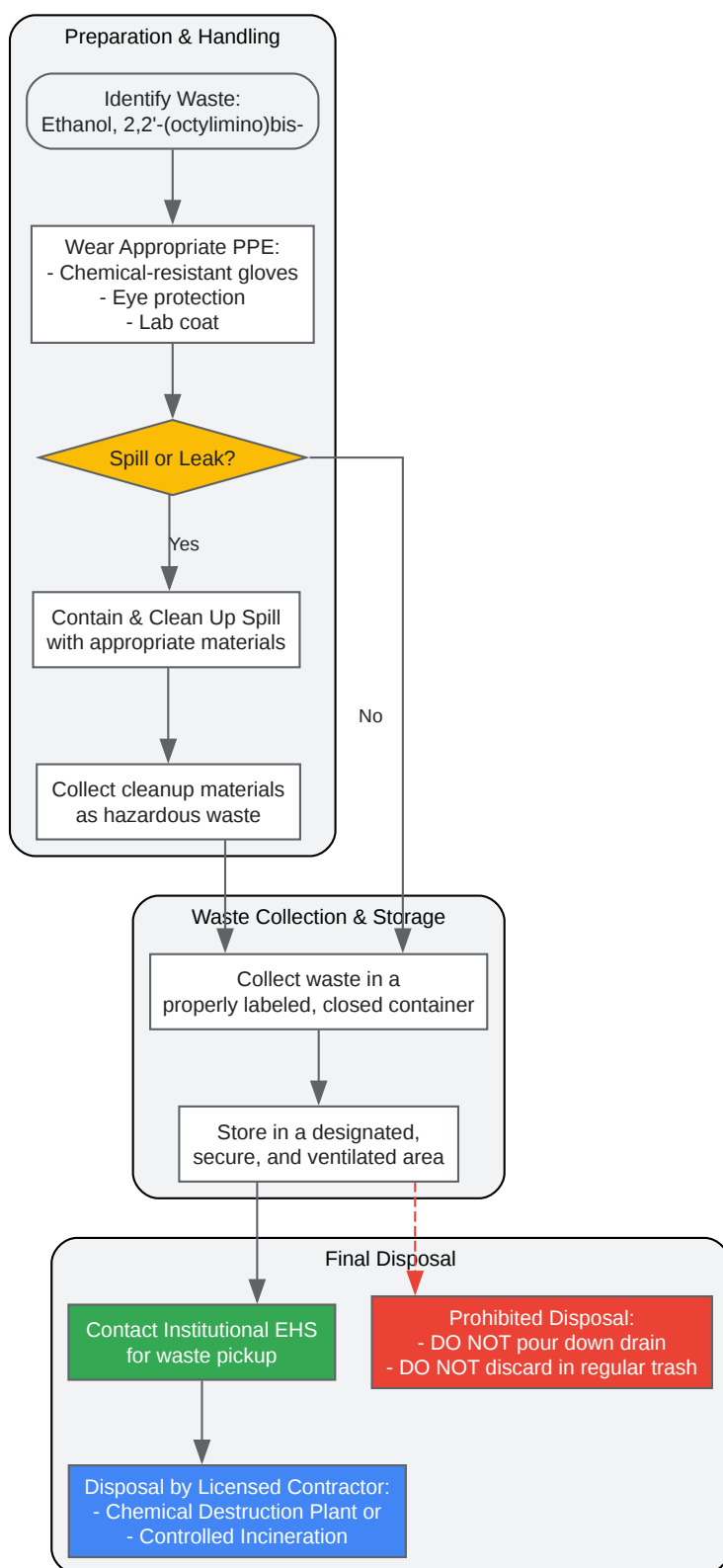
5. Disposal of Contaminated Packaging:

- Empty containers should be triple-rinsed (or the equivalent) with a suitable solvent.[3] The rinsate should be collected and disposed of as hazardous waste.
- After proper rinsing, the packaging can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill, or offered for recycling or reconditioning if permissible by local regulations.[3]
- Combustible packaging materials may be incinerated in a controlled manner with flue gas scrubbing.[3]

Quantitative Toxicity Data

Test Type	Species	Route	Value	Exposure Time	Reference
LD50 (Lethal Dose, 50%)	Rat	Oral	ca. 1157 mg/kg bw	-	[3]
LD50 (Lethal Dose, 50%)	Rat	Dermal	> 2000 mg/kg bw	-	[3]
LC50 (Lethal Concentration, 50%)	Fish	-	22 - 50 mg/L	96 h	[3]
EC50 (Effective Concentration, 50%)	Daphnia	-	19.1 mg/L	48 h	[3]
EC50 (Effective Concentration, 50%)	Algae	-	1.35 mg/L	72 h	[3]

Disposal Workflow Diagram



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Caption: Disposal workflow for **Ethanol, 2,2'-(octylimino)bis-**.

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